

what is SGC0946 chemical probe

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Compound Focus: SGC0946

CAS No.: 1561178-17-3

Cat. No.: S543086

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Core Profile of SGC0946

Attribute	Description
Primary Target	DOT1L (Disruptor Of Telomeric silencing 1-Like) [1] [2]
Target Function	Histone H3 Lysine 79 (H3K79) methyltransferase [1] [3]
Mechanism of Action	Potent and selective inhibition of DOT1L methyltransferase activity [1] [2] [4]
Primary Applications	Used as a research tool to investigate the biological roles of DOT1L and H3K79 methylation in cancer (e.g., leukemia, ovarian cancer) and neurodegenerative disease models [1] [5] [6]

Biochemical and Cellular Activity Data

Parameter	Value	Context / Assay Details
Enzyme IC ₅₀	0.3 nM [1] [2] [4]	Radioactive enzyme assay (cell-free) [1]

| **Cellular IC₅₀** (Reduction of H3K79me2) | 2.6 nM (in A431 cells) [1] [2] 8.8 nM (in MCF10A cells) [1] [2] | 4-day treatment [1] | | **Selectivity** | >100-fold selective for DOT1L over other histone methyltransferases (HMTs) [1] [2] | Tested against a panel of 12 protein methyltransferases (PMTs) and DNMT1 [2] |

Key Experimental Findings and Applications

SGC0946 has been utilized in various research contexts to elucidate the function of DOT1L:

- **Cancer Research:** In models of **MLL-rearranged leukemia**, **SGC0946** potently and selectively kills cells containing the MLL translocation [1] [2]. It reduces the H3K79me2 mark and inhibits the expression of key leukemia-driving genes like **HOXA9** and **MEIS1** [4]. In **ovarian cancer** research, **SGC0946** was shown to suppress cell proliferation by inducing **G1 cell cycle arrest**, and it significantly inhibited tumor progression in a mouse orthotopic xenograft model [2] [4] [3].
- **Neurological Research:** In a screen for factors promoting dopaminergic neuron survival, **SGC0946** was identified as a hit that increased the formation, maintenance, and/or survival of these neurons derived from human pluripotent stem cells [5] [6]. This suggests that **DOT1L inhibition** could be a relevant pathway for research in **Parkinson's disease** [6].

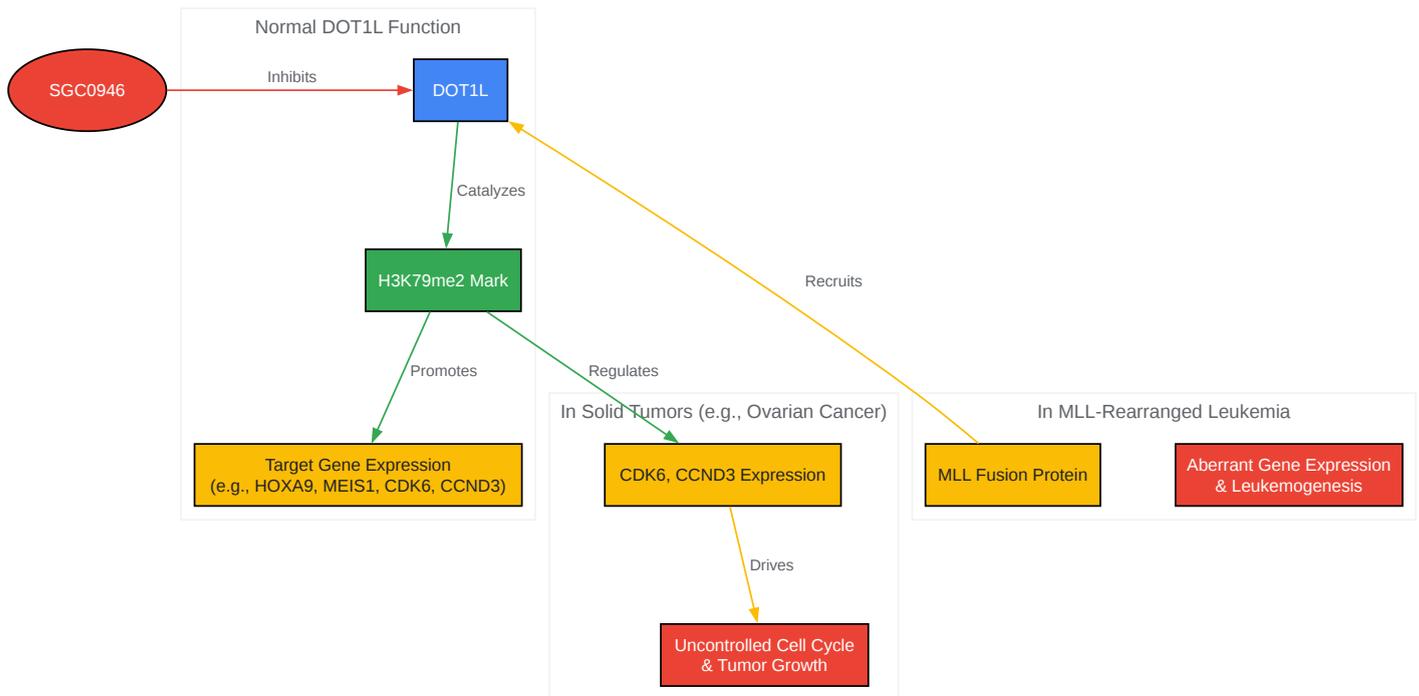
Practical Experimental Guidelines

For researchers using **SGC0946** in a laboratory setting, the following information is critical:

| **Parameter** | **Recommendation / Details** | | :--- | :--- | | **Molecular Weight** | 618.57 (Free base) [2] [7] [4] | 653.2 (Hydrochloride salt) [1] | | **Solubility** | 100 mg/mL in DMSO (approx. 161.66 mM) [2] | | **Storage** | Stable as a solid in the dark at -20°C [1] [7] | | **In Vivo Formulation** | 5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH₂O [2] [4] |

Mechanism of Action and Signaling Pathways

The diagram below illustrates the core mechanism of **SGC0946** and its downstream effects in a cancer context, synthesizing information from multiple studies [1] [8] [4]:



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SGC0946 inhibits DOT1L, reducing H3K79me2 and its downstream oncogenic effects.

Important Research Considerations

- **Use a Negative Control:** The **SGC0946** probe is best used alongside its inactive analog, **SGC0649**, to help confirm that observed biological effects are due to DOT1L inhibition and not off-target activity [7].
- **Cellular Context Matters:** The effects of **SGC0946** are highly dependent on the cellular context. For instance, its ability to kill cancer cells is particularly potent in cells with **MLL translocations** [1], and its effect on neuron survival highlights its potential in non-oncological research [6].

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